

6-Nitrophthalide molecular weight and formula

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Compound of Interest

Compound Name: 6-Nitrophthalide

Cat. No.: B1346156

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Technical Data Summary: 6-Nitrophthalide

This document provides the core physicochemical properties of **6-Nitrophthalide**, a chemical compound relevant to various research and development applications. The following data has been compiled from verified chemical databases.

Physicochemical Properties

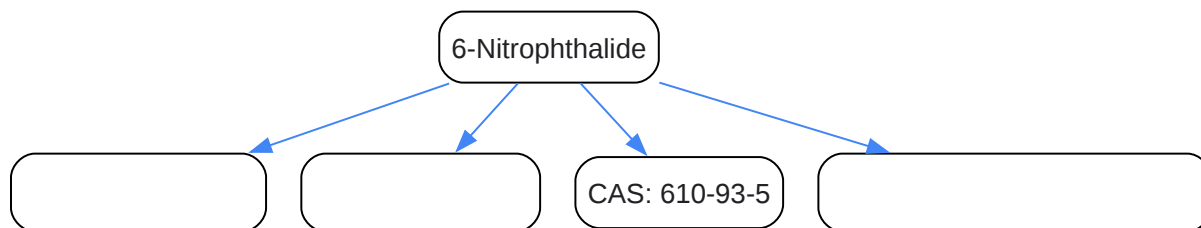
A summary of the key molecular identifiers for **6-Nitrophthalide** is presented in the table below. This data is fundamental for experimental design, chemical synthesis, and analytical characterization.

| Property | Value | Citations |
|-------------------|-------------------------------|-----------------|
| Molecular Formula | C8H5NO4 | [1][2][3][4][5] |
| Molecular Weight | 179.13 g/mol | [1][2] |
| Monoisotopic Mass | 179.02185764 Da | [1] |
| CAS Number | 610-93-5 | [2][3][4][5] |
| IUPAC Name | 6-nitro-3H-2-benzofuran-1-one | [1][4] |

Chemical Structure and Identifiers

To facilitate unambiguous identification and integration into chemical informatics systems, the structural representation and associated identifiers are provided.

Logical Relationship of Chemical Identifiers



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Caption: Core identifiers for **6-Nitrophthalide**.

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References

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